

Stability and Storage of D-(+)-Talose-13C-1: A Technical Guide

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Compound of Interest

Compound Name: D-(+)-Talose-13C-1

Cat. No.: B15581869

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the stability and recommended storage conditions for **D-(+)-Talose-13C-1**, an isotopically labeled monosaccharide crucial for tracer studies in metabolic research and drug development. Understanding the stability profile of this compound is critical for ensuring experimental accuracy and preserving material integrity.

Core Stability Data

D-(+)-Talose-13C-1 is supplied as a white to off-white solid and exhibits good stability when stored under appropriate conditions.^[1] The stability of the compound is dependent on whether it is in solid form or dissolved in a solvent.

Quantitative Stability Summary

The following table summarizes the recommended storage conditions and expected shelf life for **D-(+)-Talose-13C-1** in both powder form and in solution. Adherence to these guidelines is essential for preventing degradation and ensuring the isotopic enrichment and chemical purity of the product.

Form	Storage Temperature	Shelf Life
Powder	-20°C	3 years
Powder	4°C	2 years
In Solvent	-80°C	6 months
In Solvent	-20°C	1 month

Data sourced from
MedchemExpress product
information.[\[1\]](#)[\[2\]](#)

For the non-labeled D-(+)-Talose, general storage recommendations include room temperature or 4°C.[\[3\]](#) It is supplied as a white solid with a melting point of 136-138°C.[\[3\]](#) While D-(+)-Talose is soluble in water, it is only slightly soluble in methanol and DMSO.[\[3\]](#)[\[4\]](#)

Physicochemical Properties

A summary of the key physicochemical properties of D-(+)-Talose and its isotopically labeled form is provided below.

Property	D-(+)-Talose	D-(+)-Talose-13C-1
Molecular Formula	C ₆ H ₁₂ O ₆	C ₅ ¹³ CH ₁₂ O ₆
Molecular Weight	180.16 g/mol	181.15 g/mol [1] [2]
Appearance	White solid [3]	White to off-white solid [1]
Melting Point	124-127°C [4] [5] or 136-138°C [3]	Not specified
Solubility	Water (soluble), Methanol (slightly soluble) [4]	Not specified, but expected to be similar to D-Talose
CAS Number	2595-98-4 [3]	83379-36-6 [2]

Experimental Protocols for Stability Assessment

While specific experimental protocols for **D-(+)-Talose-13C-1** stability testing are not publicly available, standard methods for assessing the stability of carbohydrates and isotopically labeled compounds can be applied. These methods are crucial for verifying the identity, purity, and isotopic enrichment of the compound over time.

Recommended Analytical Methods:

- **High-Performance Liquid Chromatography (HPLC):** HPLC with a suitable column (e.g., an amino-based column for sugar analysis) and detector (e.g., a refractive index detector or an evaporative light scattering detector) can be used to assess the purity of **D-(+)-Talose-13C-1** and to detect the presence of degradation products.
- **Mass Spectrometry (MS):** Coupled with either gas chromatography (GC-MS) or liquid chromatography (LC-MS), mass spectrometry is essential for confirming the molecular weight of the labeled compound and for identifying any potential impurities or degradants.^[1] It also serves to verify the isotopic enrichment.
- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** ^1H and ^{13}C NMR are powerful tools for confirming the chemical structure of **D-(+)-Talose-13C-1** and for ensuring that the ^{13}C label is at the correct position (C-1). Over time, NMR can be used to detect structural changes that may indicate degradation.

The following diagram illustrates a general workflow for a stability testing program for **D-(+)-Talose-13C-1**.

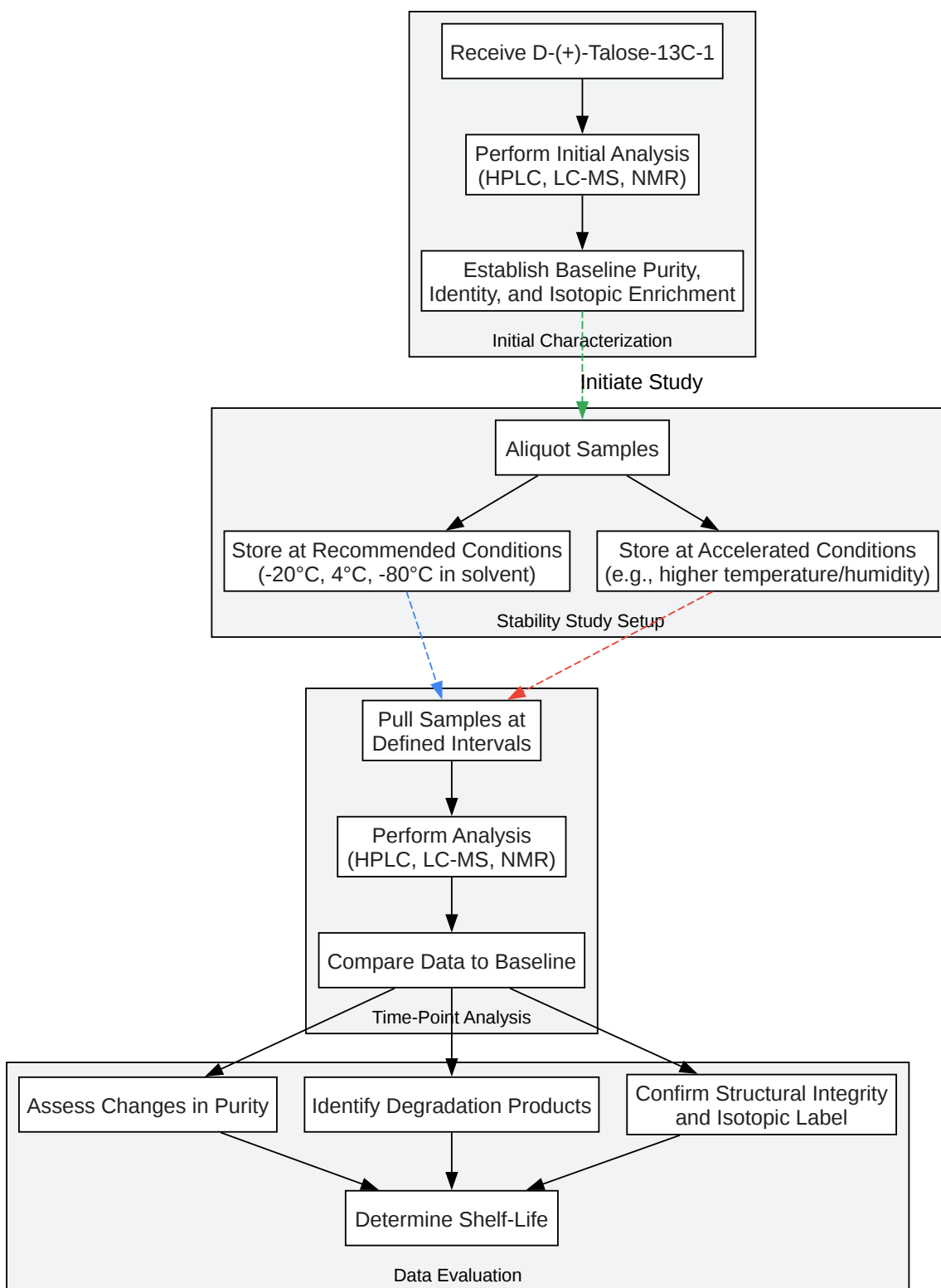


Figure 1: General Workflow for D-(+)-Talose-13C-1 Stability Testing

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A general workflow for stability assessment.

Factors Influencing Stability

Several factors can influence the stability of carbohydrates like **D-(+)-Talose-13C-1**:

- **Temperature:** As indicated by the stability data, lower temperatures significantly extend the shelf life of the compound, especially when in solution.[\[1\]](#)[\[2\]](#)
- **Moisture:** Carbohydrates are hygroscopic and can be susceptible to hydrolysis. Storing the solid compound in a dry environment is crucial. The safety data sheet for D-Talose recommends storing the container tightly closed in a dry, cool, and well-ventilated place.[\[6\]](#)
- **pH:** Extreme pH conditions can catalyze the degradation of sugars. When preparing solutions, using buffers with a pH near neutral is advisable unless experimental conditions require otherwise.
- **Light:** While not specifically mentioned for D-Talose, photodecomposition can be a concern for some organic molecules. Storing the compound in a light-protected container is a good practice.

Use in Research

D-(+)-Talose-13C-1 serves as a tracer for quantitation during drug development and for studying metabolic pathways.[\[1\]](#)[\[2\]](#)[\[7\]](#) The incorporation of stable isotopes allows for the precise tracing of molecules in biological systems.[\[8\]](#)[\[9\]](#) The choice of a specifically labeled isotopomer, such as **D-(+)-Talose-13C-1**, is critical for mechanistic studies where the fate of a particular carbon atom is of interest.

The following diagram illustrates the logical relationship in applying **D-(+)-Talose-13C-1** in a typical metabolic study.

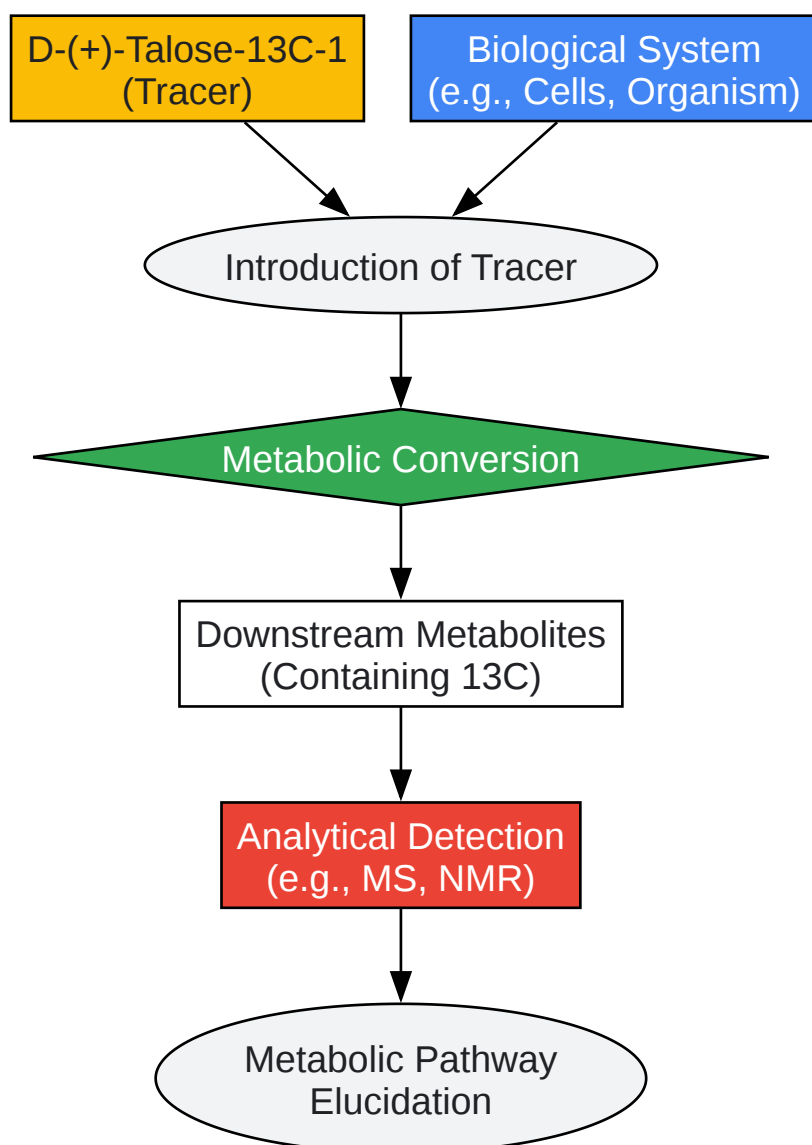


Figure 2: Application of D-(+)-Talose-13C-1 in Metabolic Studies

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